

Measuring TMEM45B Expression in Cells: Application Notes and Protocols

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Compound of Interest

Compound Name: *TL45b*

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These application notes provide detailed protocols for the accurate and reproducible measurement of Transmembrane Protein 45B (TMEM45B) expression in cellular models. The following sections offer methodologies for quantifying TMEM45B at both the mRNA and protein levels, crucial for research in oncology, immunology, and developmental biology.

Introduction to TMEM45B

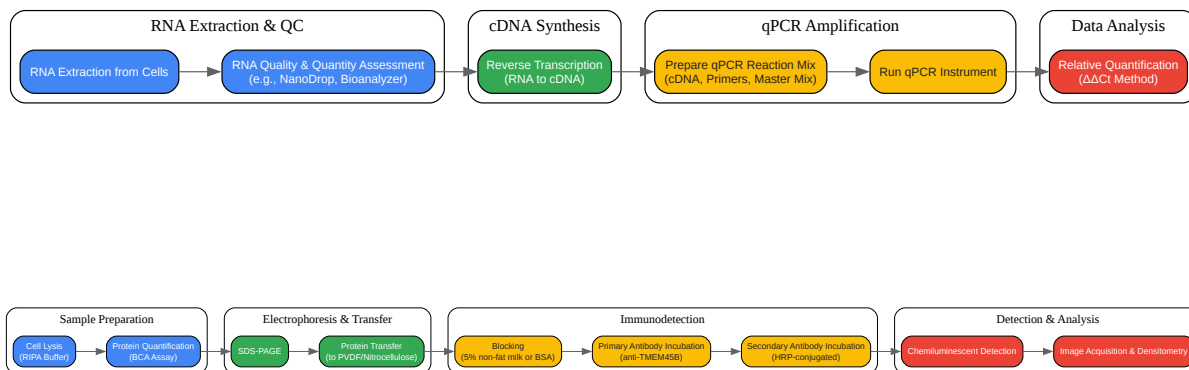
Transmembrane Protein 45B (TMEM45B) is a multi-pass membrane protein whose expression has been implicated in various physiological and pathological processes. Notably, TMEM45B expression is often dysregulated in several types of cancer, where it can influence cell proliferation, migration, and invasion.^{[1][2]} Its involvement in signaling pathways such as the Wnt/ β -catenin pathway underscores its potential as a therapeutic target and biomarker.^[2] Accurate measurement of TMEM45B expression is therefore critical for elucidating its biological functions and clinical relevance.

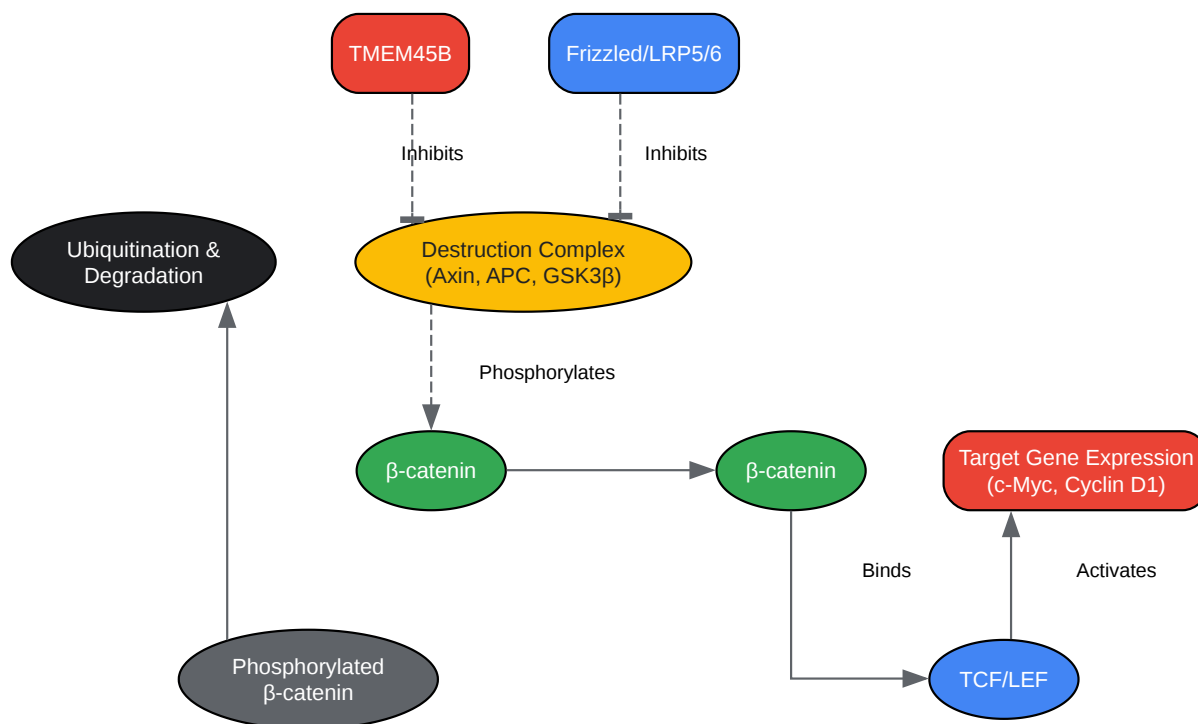
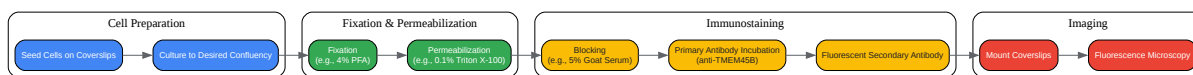
I. Measurement of TMEM45B mRNA Expression

A. Quantitative Real-Time PCR (qPCR)

Quantitative PCR is a sensitive method for quantifying TMEM45B mRNA levels.

Experimental Workflow for qPCR





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References

- 1. [TMEM45B - Antibodies - The Human Protein Atlas \[proteintlas.org\]](#)

- [2. Silencing Transmembrane Protein 45B \(TNEM45B\) Inhibits Proliferation, Invasion, and Tumorigenesis in Osteosarcoma Cells - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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